

UK-2A: A Comparative Analysis Against Commercial Fungicides

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the antifungal agent **UK-2A** with other commercial fungicides, supported by experimental data. **UK-2A** is a natural product derived from Streptomyces sp. and is the active metabolite of the commercial fungicide fenpicoxamid. Upon application, fenpicoxamid is converted to **UK-2A** within the plant and by the target fungus.

Mechanism of Action: A Unique Target in Fungal Respiration

UK-2A exhibits a distinct mode of action by inhibiting the fungal mitochondrial electron transport chain at the Qi site of the cytochrome bc1 complex (Complex III). This complex plays a crucial role in cellular respiration and ATP synthesis. By binding to the Qi site, **UK-2A** disrupts the electron flow, leading to a collapse of the mitochondrial membrane potential and subsequent fungal cell death.[1][2]

This mechanism is notably different from that of strobilurin fungicides (e.g., pyraclostrobin), which bind to the Qo site of the same complex. This difference in binding sites means that **UK-2A** is effective against fungal strains that have developed resistance to strobilurin fungicides, as there is no cross-resistance between the two classes.[2]

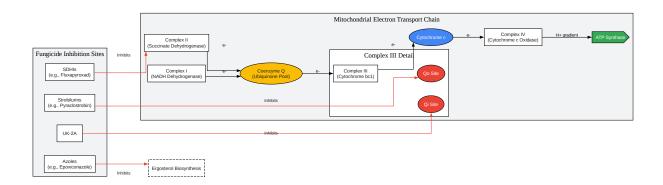




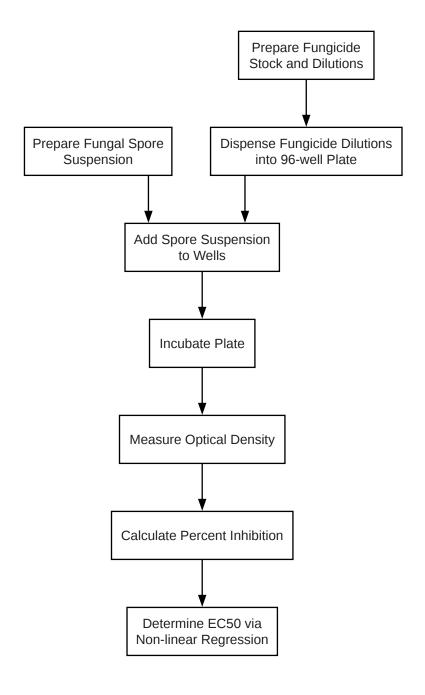


Below is a diagram illustrating the mitochondrial electron transport chain and the sites of action for various fungicide classes.









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References



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- 2. Characterization of the mechanism of action of the fungicide fenpicoxamid and its metabolite UK-2A PubMed [pubmed.ncbi.nlm.nih.gov]
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